

The Pathophysiology of Caerulein-Induced Chronic Pancreatitis: An In-depth Technical Guide

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Compound of Interest

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This technical guide provides a comprehensive overview of the pathophysiology of caerulein-induced chronic pancreatitis, a widely utilized experimental model. It details the experimental protocols, summarizes key quantitative data, and illustrates the core signaling pathways involved in the initiation and progression of this disease model.

Introduction to the Caerulein-Induced Chronic Pancreatitis Model

Chronic pancreatitis is a progressive inflammatory disease characterized by irreversible damage to the pancreas, leading to fibrosis, acinar cell loss, and both exocrine and endocrine insufficiency[1][2]. The caerulein-induced model of chronic pancreatitis is a well-established and reproducible animal model that recapitulates many of the key histopathological features of the human disease[3]. Caerulein, a decapeptide analogue of cholecystikinin (CCK), when administered in supramaximal doses, causes hyperstimulation of pancreatic acinar cells, leading to cellular injury, inflammation, and, with repeated administration, the development of chronic changes including fibrosis[4][5]. This model is instrumental in investigating the molecular mechanisms of chronic pancreatitis and for the preclinical evaluation of novel therapeutic agents.

Experimental Protocols for Induction of Chronic Pancreatitis

The induction of chronic pancreatitis using caerulein typically involves repeated intraperitoneal injections. The following protocols are commonly employed:

Protocol 1: Caerulein-Induced Chronic Pancreatitis

- **Animal Model:** C57BL/6 mice are frequently used[1][6].
- **Caerulein Administration:** Mice receive intraperitoneal (i.p.) injections of caerulein at a dose of 50 µg/kg[1][2].
- **Injection Schedule:** Injections are administered hourly for a total of 6-7 hours on two days per week[1][2].
- **Duration:** The treatment regimen is typically continued for 10 weeks to establish chronic pancreatitis with significant fibrosis[1][2].

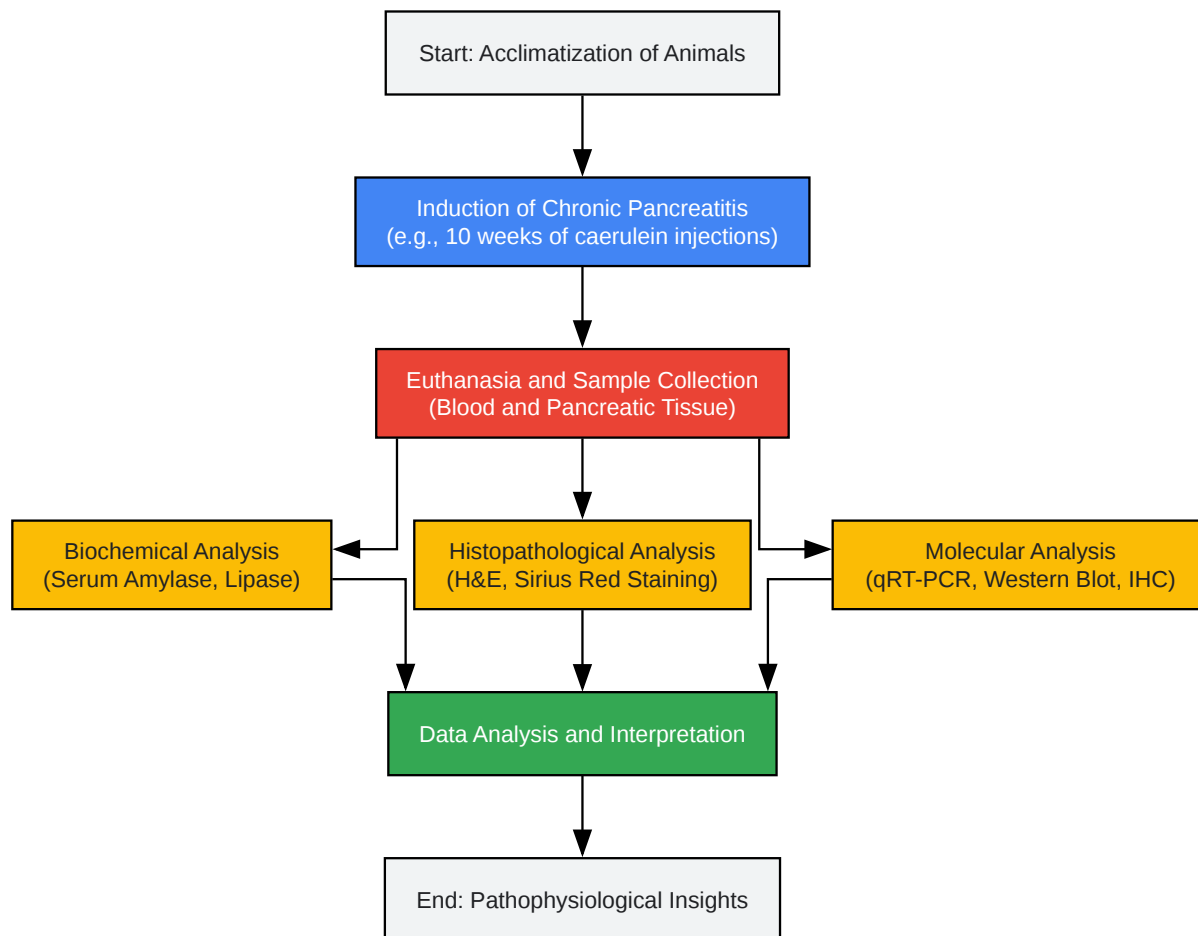
Protocol 2: Ethanol and Caerulein-Induced Chronic Pancreatitis

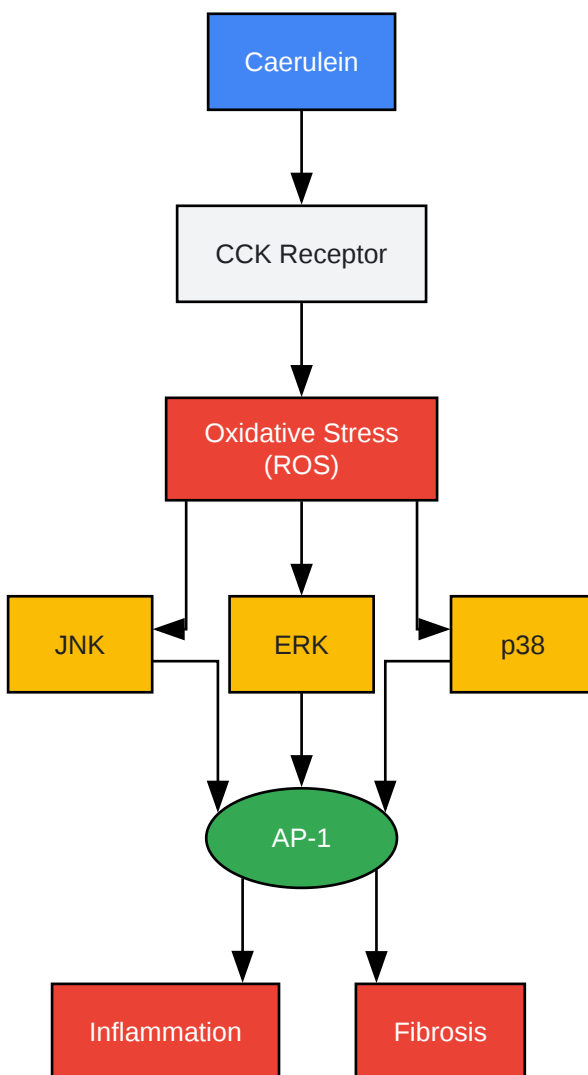
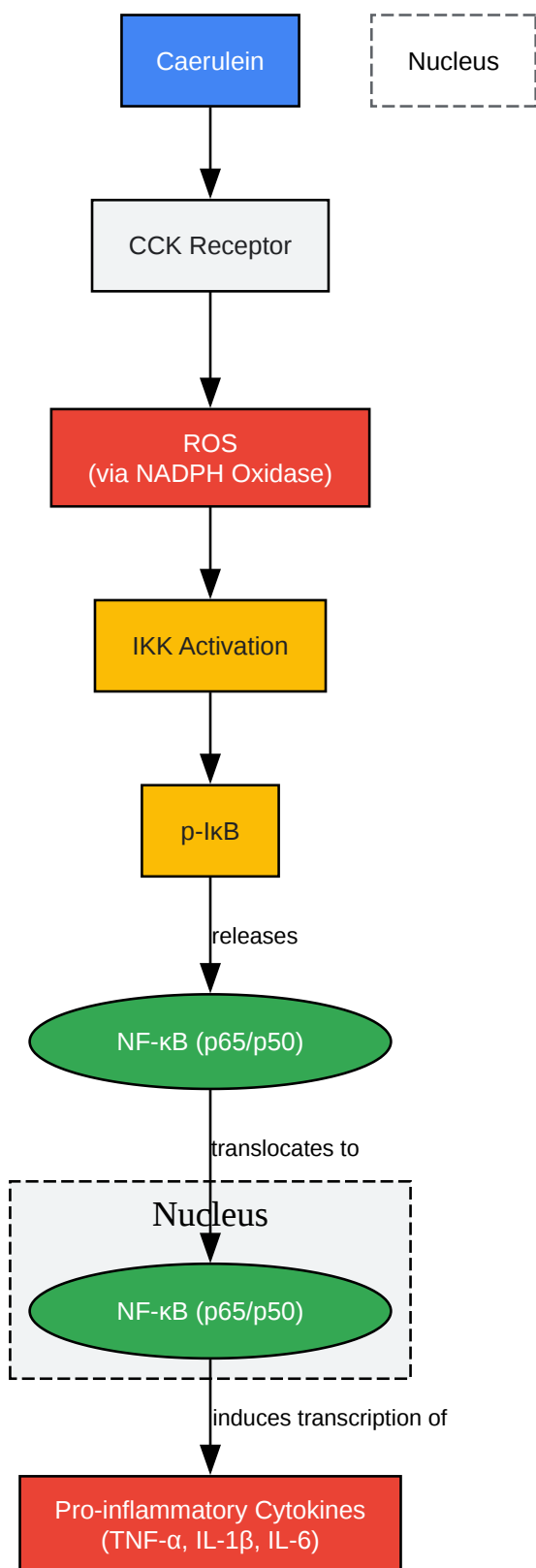
This modified protocol is used to model alcohol-induced chronic pancreatitis:

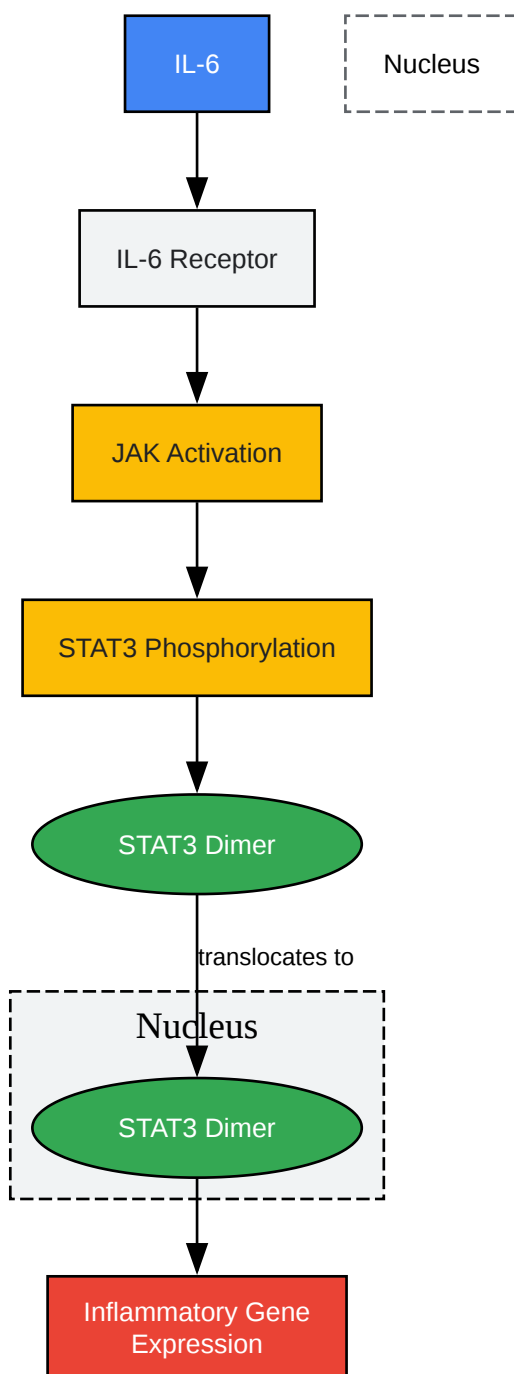
- **Animal Model:** Male C57BL/6 mice[6].
- **Ethanol Administration:** Mice are given intraperitoneal injections of ethanol (3 g/kg; 30% v/v) to sensitize the pancreas[6].
- **Caerulein Administration:** Concurrently or subsequently, mice receive i.p. injections of caerulein (50 µg/kg)[6].
- **Duration:** This combined treatment is typically carried out for six weeks[6].

Experimental Workflow

The following diagram outlines a typical experimental workflow for studying caerulein-induced chronic pancreatitis.







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